

Dregeoside A11: A Technical Overview of its Physicochemical Properties and Biological Context

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Compound of Interest

Compound Name: *Dregeoside A11*

Cat. No.: *B1158051*

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Introduction

Dregeoside A11 is a naturally occurring pregnane glycoside isolated from the leaves of *Dregea volubilis*, a plant utilized in traditional medicine for various ailments.[1][2] As a member of the extensive family of pregnane glycosides, **Dregeoside A11** is of interest to the scientific community for its potential, yet largely unexplored, biological activities. This document provides a comprehensive overview of the known physical and chemical properties of **Dregeoside A11**, alongside a discussion of the biological activities of related compounds from its source organism.

Physicochemical Properties

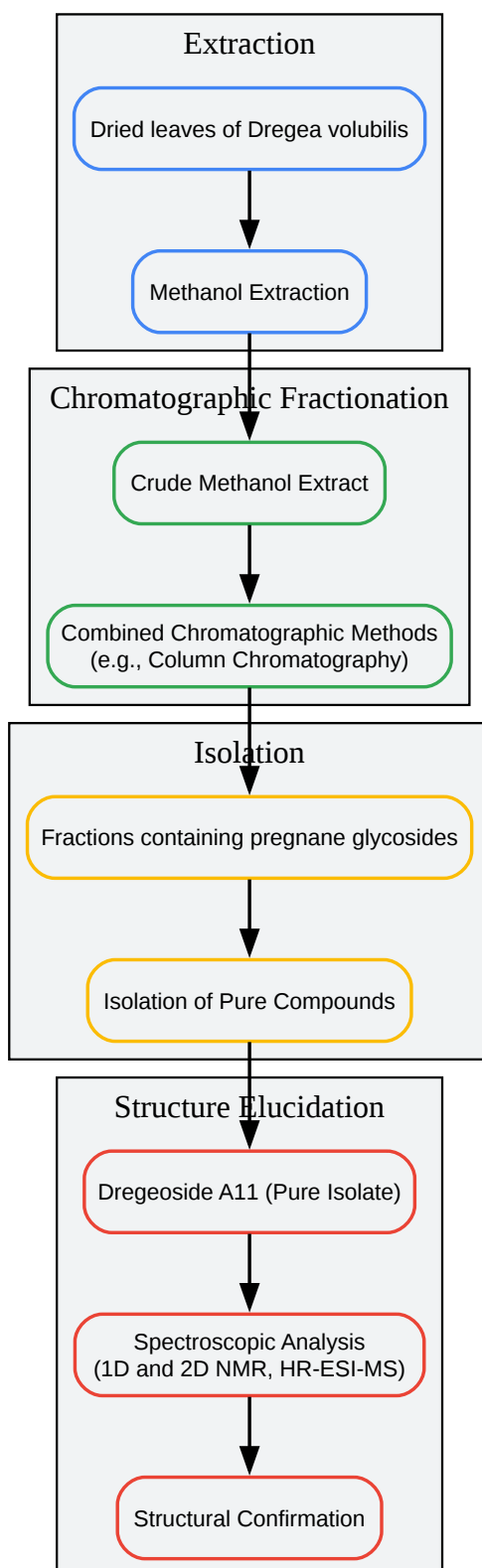
Dregeoside A11 is a complex molecule with the chemical formula $C_{55}H_{88}O_{22}$. Its structure has been elucidated primarily through nuclear magnetic resonance (NMR) spectroscopy.[1] While detailed spectral data from primary literature is not readily available in public databases, the fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C55H88O22	[3]
Molecular Weight	1101.27 g/mol	[3]
Physical Description	Powder	ChemFaces
Source	Dregea volubilis leaves	[1][2]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	ChemFaces

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Dregeoside A11** are scarce in the available scientific literature. However, a general methodology for the isolation and identification of **Dregeoside A11** and other pregnane glycosides from *Dregea volubilis* can be outlined as follows.

General Isolation and Structural Elucidation Workflow



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References

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- 2. Pregnane glycosides from the leaves of Dregea volubilis and their α -glucosidase and α -amylase inhibitory activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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